

Dibutyl malate molecular weight and formula

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Compound of Interest

Compound Name: Dibutyl malate

Cat. No.: B7770348

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Technical Data Summary: Dibutyl Malate

This document provides the core chemical properties of **Dibutyl Malate**, focusing on its molecular formula and weight. The data is intended for researchers, scientists, and professionals in drug development who require precise information for experimental design and chemical synthesis.

Core Chemical Identifiers

Dibutyl malate is an organic compound recognized for its role as a plasticizer and as an intermediate in various chemical syntheses.^{[1][2][3]} It is the dibutyl ester of maleic acid.^[4]

Table 1: Molecular Properties of **Dibutyl Malate**

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₀ O ₄	[1][5][6]
Molecular Weight	228.28 g/mol	[1][5][6]
IUPAC Name	dibutyl (Z)-but-2-enedioate	[1][5]
CAS Number	105-76-0	[1][6]

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References

- 1. adakem.com [adakem.com]
- 2. DIBUTYL MALEATE - Ataman Kimya [atamanchemicals.com]
- 3. Dibutyl Maleate – Essential Compound for Organic Synthesis [penpet.com]
- 4. Dibutyl maleate - Wikipedia [en.wikipedia.org]
- 5. Dibutyl maleate | C12H20O4 | CID 5271569 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. scbt.com [scbt.com]
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